

Cabotegravir-d5 internal standard for LC-MS

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Compound Focus: Cabotegravir-d5

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Role of Cabotegravir-d5 in Bioanalysis

Cabotegravir-d5 serves as a crucial SIL-IS for quantifying the antiretroviral drug Cabotegravir in biological matrices. Its use corrects for variability in sample preparation and ionization efficiency during mass spectrometric analysis, ensuring accurate and precise concentration measurements [1] [2].

- **Chemical Structure:** Deuterium-labeled analog of Cabotegravir with five deuterium atoms (C₁₉H₁₂D₅F₂N₃O₅) [2].
- **Molecular Weight:** 410.38 g/mol [2].
- **Function:** Co-elutes with the native analyte but is distinguished by mass spectrometer, correcting for sample matrix effects and instrument variability [1].

Detailed Analytical Protocol

This protocol outlines a validated ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for simultaneous quantification of Cabotegravir and eight other antiretrovirals in human plasma [1].

Sample Preparation

- **Plasma Volume:** Use 50 µL of human plasma [1].
- **Protein Precipitation:** Add internal standard solution and acetonitrile, vortex mix vigorously, then centrifuge [1].

- **Reconstitution:** Reconstitute the dried extract for optimal sensitivity [1].

Instrumental Analysis

- **Chromatography:**
 - **Column:** Waters CORTECS T3 (2.1 × 100 mm; 1.6 μm) [1].
 - **Mobile Phase:** Solvent A is 0.1% formic acid in water; Solvent B is acetonitrile [1].
 - **Gradient:** | Time (min) | % Solvent A | % Solvent B | | :--- | :--- | :--- | | 0.0 - 1.0 | 97 | 3 | | 1.0 - 1.5 | 80 | 20 | | 1.5 - 4.0 | 15 | 85 | | 4.0 - 5.0 | 50 | 50 | | 5.0 - 7.5 | 97 | 3 |
 - **Flow Rate:** 0.300 mL/min [1].
 - **Column Temperature:** 55 °C [1].
 - **Run Time:** 7.5 minutes [1].
- **Mass Spectrometric Detection:**
 - **Ionization:** Positive electrospray ionization (H-ESI) [1].
 - **Mode:** Selected reaction monitoring (SRM) [1].
 - **Vaporizer Temperature:** 350 °C [1].
 - **Spray Voltage:** 3.0 kV [1].
 - **SRM Transitions:** | Compound | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) | Retention Time (min) | | :--- | :--- | :--- | :--- | :--- | | Cabotegravir | 406.01 | 126.88 | 34.00 | 3.63 | | **Cabotegravir-d5** (IS) | 411.03 | 267.96 | 24.00 | 3.62 |

Method Validation Data

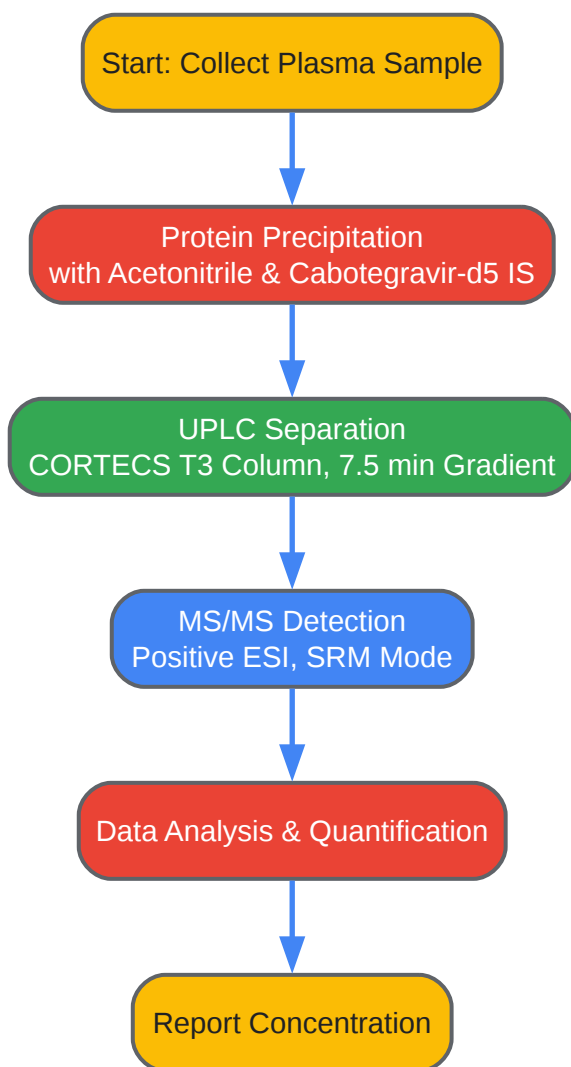
The method was validated according to U.S. FDA Bioanalytical Guidelines [1].

Validation Parameter	Result for Cabotegravir (Representative)
Linear Range	1 - 250 ng/mL (Low) and 100 - 5000 ng/mL (High)
Linearity (R ²)	> 0.99
Trueness (% of nominal concentration)	89.7% - 104.1% (across all 9 analytes)
Precision (% CV)	< 15%

Application in Therapeutic Drug Monitoring

This method is applied for routine TDM of Cabotegravir in people living with HIV. A point-of-care assay using paper spray ionization and a miniature mass spectrometer (Mini-12) has also been developed for rapid quantification in whole blood with an analysis time of under four minutes [3]. The established therapeutic ranges help guide dosing for long-acting injectable regimens.

The experimental workflow for this bioanalytical method can be visualized as follows:



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Diagram Title: LC-MS/MS Workflow for Cabotegravir Quantification

Notes for Researchers

- **Critical Step:** Ensure stable isotope-labeled internal standard is added at the beginning of sample preparation to correct for losses [1].
- **Method Flexibility:** The same sample preparation and core chromatographic principles can be adapted for point-of-care analysis using paper spray ionization on miniature MS systems [3].
- **Quality Control:** Include calibration standards and quality control samples at low, medium, and high concentrations in each run to ensure ongoing method reliability [1].

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References

1. PMC - PubMed Central [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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3. Miniature Mass Spectrometer-based Point-of-care Assay ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Cabotegravir-d5 internal standard for LC-MS]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11214117#cabotegravir-d5-internal-standard-for-lc-ms>]

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